

An In-depth Technical Guide to 1-Aminopyrrolidin-2-one Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Aminopyrrolidin-2-one
hydrochloride

Cat. No.: B154742

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CAS Number: 20386-22-5

This technical guide provides a comprehensive overview of **1-Aminopyrrolidin-2-one hydrochloride**, a heterocyclic organic compound of interest to researchers, scientists, and professionals in drug development. This document collates available physicochemical data, experimental protocols, and explores the potential applications of this compound within the broader context of medicinal chemistry and organic synthesis.

Physicochemical Properties

1-Aminopyrrolidin-2-one hydrochloride is a pyrrolidinone derivative. The hydrochloride salt form generally enhances the compound's stability and solubility in aqueous media, which can be advantageous for experimental and developmental purposes. The quantitative data available for this compound are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C4H9CIN2O	[1] [2]
Molecular Weight	136.58 g/mol	[1] [2]
Appearance	White to off-white to yellow solid	[1]
Melting Point	154-157 °C	
Solubility	Soluble in Methanol; Slightly soluble in DMSO and Water	[1]
Purity (by HPLC)	≥ 95%	[1]
Storage Conditions	Store at Room Temperature	[1]

Synthesis and Experimental Protocols

The synthesis of the parent compound, 1-aminopyrrolidin-2-one, is a key step in obtaining the hydrochloride salt. A common method involves the lactamization of γ -butyrolactone with hydrazine. Subsequently, the hydrochloride salt can be formed by treating the free base with hydrochloric acid.

Synthesis of 1-Aminopyrrolidin-2-one

A general protocol for the synthesis of 1-aminopyrrolidin-2-one from γ -butyrolactone and hydrazine hydrate has been reported.[\[3\]](#)

Materials:

- γ -Butyrolactone (GBL)
- Hydrazine hydrate (80%)
- Ethanol (optional, as a solvent)

Procedure:

- A mixture of γ -butyrolactone and hydrazine hydrate (80%) is prepared. The molar ratio should be optimized for the specific scale of the reaction.
- The reaction mixture is refluxed for a period of 4 to 7 hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
- After the reaction is complete, the mixture is allowed to cool to room temperature.
- The resulting product, 1-aminopyrrolidin-2-one, may precipitate out of the solution upon cooling. If so, it can be collected by filtration.
- The crude product can be purified by recrystallization from an appropriate solvent, such as ethanol.

Formation of the Hydrochloride Salt

To obtain **1-Aminopyrrolidin-2-one hydrochloride**, the free base is treated with hydrochloric acid.

Materials:

- 1-Aminopyrrolidin-2-one
- Hydrochloric acid (e.g., in a solution of dry diethyl ether or as a gas)
- Anhydrous solvent (e.g., diethyl ether, isopropanol)

Procedure:

- Dissolve the purified 1-aminopyrrolidin-2-one in a suitable anhydrous solvent.
- Slowly add a solution of hydrochloric acid in an anhydrous solvent (e.g., HCl in diethyl ether) to the solution of the free base with stirring. Alternatively, anhydrous HCl gas can be bubbled through the solution.
- The hydrochloride salt will precipitate out of the solution.

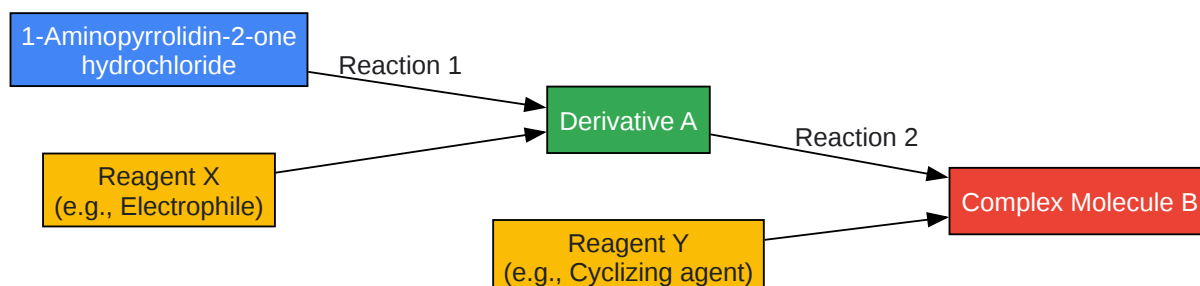
- The precipitate is collected by filtration, washed with the anhydrous solvent, and dried under vacuum to yield **1-Aminopyrrolidin-2-one hydrochloride**.

Applications in Research and Development

While specific biological activities for **1-Aminopyrrolidin-2-one hydrochloride** are not extensively documented in peer-reviewed literature, the pyrrolidin-2-one scaffold is a well-established pharmacophore in medicinal chemistry.[4][5] Derivatives of this core structure have demonstrated a wide range of biological activities, suggesting potential avenues of investigation for this compound and its analogues.

Role as a Synthetic Building Block

The primary application of **1-Aminopyrrolidin-2-one hydrochloride** appears to be as a versatile building block in organic synthesis. The presence of a reactive primary amine group allows for a variety of chemical transformations, enabling the synthesis of more complex molecules. It can be a precursor for the synthesis of various heterocyclic compounds.[6]



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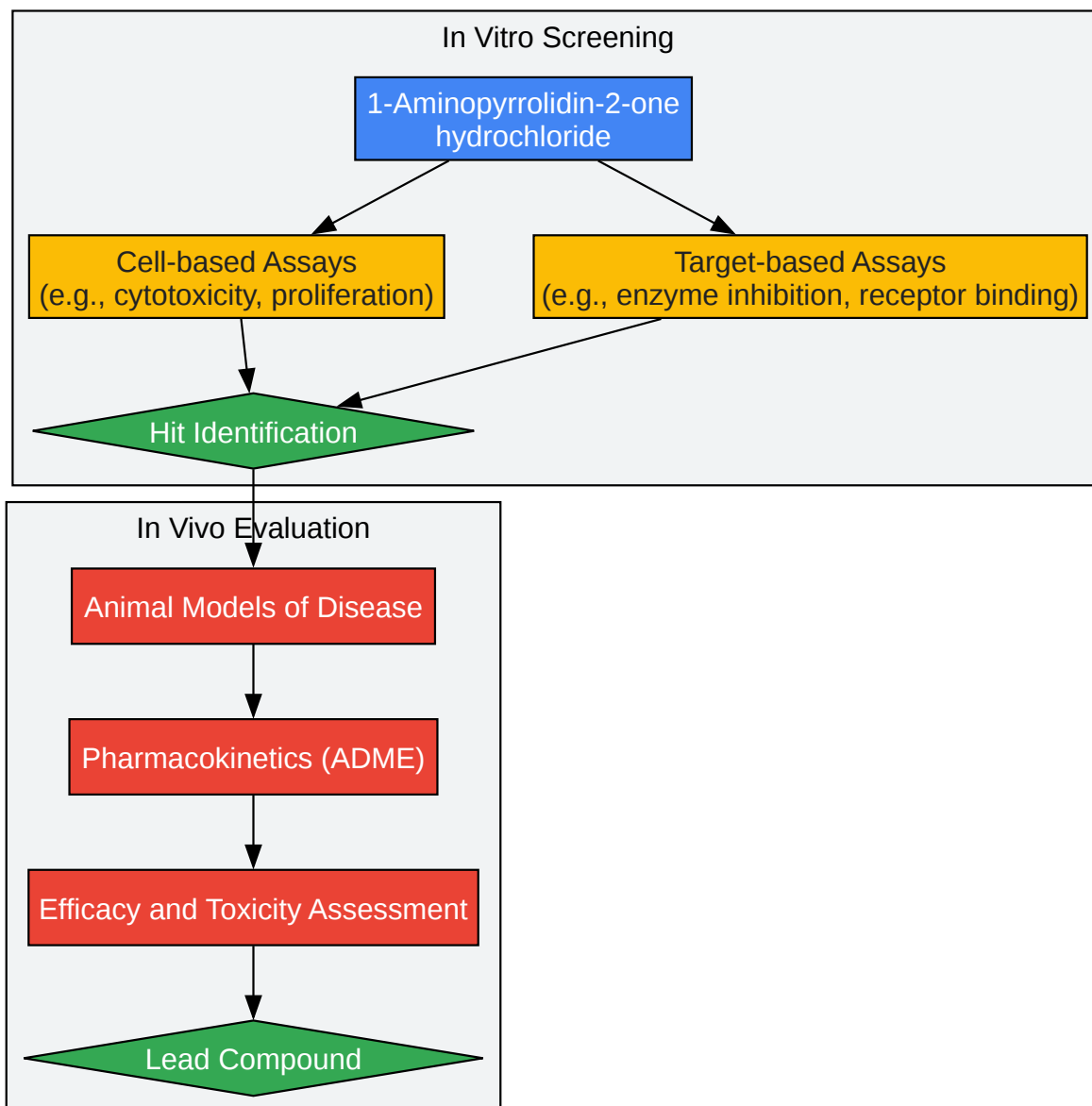
Synthetic utility of **1-Aminopyrrolidin-2-one hydrochloride**.

Potential Pharmacological Significance

The pyrrolidin-2-one ring is a core structural feature of the "racetam" class of nootropic drugs, which are investigated for their cognitive-enhancing effects.[7] Furthermore, various derivatives of pyrrolidin-2-one have been explored for a multitude of therapeutic applications, including:

- Antiarrhythmic activity: Certain pyrrolidin-2-one derivatives have shown promise in models of cardiac arrhythmia.[\[8\]](#)
- Anticancer and Antimicrobial Activity: The pyrrolidine scaffold is present in numerous compounds with demonstrated anticancer and antimicrobial properties.[\[5\]](#)
- Central Nervous System (CNS) Activity: Beyond nootropic effects, pyrrolidine-containing compounds are investigated for treating a range of CNS disorders.[\[4\]](#)

The general workflow for investigating the biological potential of a compound like **1-Aminopyrrolidin-2-one hydrochloride** is outlined below.



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General workflow for biological evaluation.

Safety Information

Based on available safety data sheets, **1-Aminopyrrolidin-2-one hydrochloride** should be handled with care in a laboratory setting. The following GHS hazard statements have been associated with the compound:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

Conclusion

1-Aminopyrrolidin-2-one hydrochloride (CAS 20386-22-5) is a chemical compound with established utility as a synthetic intermediate. While direct evidence of its biological activity is limited in the current scientific literature, its structural relationship to the pharmacologically significant pyrrolidin-2-one class of compounds suggests that it and its derivatives may be of interest for further investigation in drug discovery and development. This guide provides a foundational summary of the available technical data to support such research endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Aminopyrrolidin-2-one Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154742#1-aminopyrrolidin-2-one-hydrochloride-cas-number-20386-22-5]

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